

# The Double Salt Nature of Rochelle Salt: A Technical Guide

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## Compound of Interest

Compound Name: Rochelle salt

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## Abstract

**Rochelle salt**, chemically known as potassium sodium tartrate tetrahydrate ( $\text{KNaC}_4\text{H}_4\text{O}_6 \cdot 4\text{H}_2\text{O}$ ), is a notable double salt of L-(+)-tartaric acid.[1][2] First prepared in approximately 1675 by apothecary Pierre Seignette, this compound exhibits significant piezoelectric properties, which led to its extensive use in early 20th-century electronics.[1][3] Its unique crystal structure, incorporating two different cations, potassium ( $\text{K}^+$ ) and sodium ( $\text{Na}^+$ ), is fundamental to its chemical and physical characteristics.[2] This guide provides an in-depth analysis of the double salt nature of **Rochelle salt**, detailing its physicochemical properties, synthesis protocols, and the structural basis for its piezoelectricity. While its direct application in drug development is limited, its use in protein crystallography and as a chemical reagent warrants attention from the pharmaceutical research community.[1][4]

## Physicochemical Properties of Rochelle Salt

**Rochelle salt** is a colorless, crystalline solid that is highly soluble in water but practically insoluble in alcohol.[5][6] It crystallizes in the orthorhombic system, a key factor contributing to its piezoelectric behavior as this structure lacks a center of symmetry.[2][7] The compound is a tetrahydrate, meaning four water molecules are incorporated into its crystal lattice for each formula unit.[2]

## Quantitative Data Summary

The following table summarizes the key quantitative properties of **Rochelle salt**, compiled from various sources for easy comparison.

Property	Value	References
Chemical Formula	$\text{KNaC}_4\text{H}_4\text{O}_6 \cdot 4\text{H}_2\text{O}$	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[5]</a>
Molecular Weight	282.22 g/mol	<a href="#">[1]</a> <a href="#">[5]</a>
Appearance	Colorless crystals or white crystalline powder	<a href="#">[1]</a> <a href="#">[5]</a>
Crystal System	Orthorhombic	<a href="#">[1]</a> <a href="#">[2]</a>
Melting Point	70-80 °C	<a href="#">[5]</a> <a href="#">[6]</a>
Decomposition Temperature	220 °C	<a href="#">[6]</a>
Density	1.78 g/cm <sup>3</sup> (at 20°C)	<a href="#">[6]</a>
Solubility in Water	26 g/100 mL (0 °C), 66 g/100 mL (26 °C), 73 g/100g (20°C)	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[5]</a>
pH (5% aqueous solution)	7-8	<a href="#">[2]</a> <a href="#">[6]</a>
Specific Rotation $[\alpha]_{\text{D}}^{20}$	+21° (c=2% in water)	<a href="#">[2]</a> <a href="#">[6]</a>
Piezoelectric coefficient ( $d_{33}$ )	~30 pC/N	<a href="#">[1]</a>

## The Double Salt Crystal Structure

The term "double salt" refers to a salt that contains more than one type of cation or anion. In the case of **Rochelle salt**, the tartrate anion is associated with both potassium and sodium cations.[\[2\]](#) X-ray diffraction studies have elucidated the complex crystal structure of potassium sodium tartrate tetrahydrate.[\[7\]](#)[\[8\]](#)

The tartrate molecules are linked to both sodium and potassium ions directly and through the intermediary of water molecules.[\[9\]](#) The sodium ions are coordinated with two carboxyl oxygens, a hydroxyl group, and three water molecules.[\[7\]](#) The potassium ions have two distinct coordination environments; one is surrounded by two carboxyl oxygens and two water molecules, while the other is coordinated with two carboxyl oxygens, two hydroxyl groups, and

four water molecules.[7] The structure is further stabilized by an extensive network of hydrogen bonds involving the water molecules and the oxygen atoms of the tartrate anions.[7] This specific and ordered arrangement of ions and water molecules within the orthorhombic crystal lattice is the origin of its piezoelectric properties.[2][10]

## Experimental Protocols

### Synthesis of Rochelle Salt

**Rochelle salt** can be synthesized through the neutralization of potassium bitartrate (cream of tartar) with a sodium-containing base. The most common laboratory preparations involve sodium carbonate or sodium hydroxide.

#### 3.1.1. Synthesis from Potassium Bitartrate and Sodium Carbonate

This method is frequently cited and relies on readily available starting materials.[10][11]

- Reaction:  $2 \text{KC}_4\text{H}_5\text{O}_6 + \text{Na}_2\text{CO}_3 \rightarrow 2 \text{KNaC}_4\text{H}_4\text{O}_6 + \text{H}_2\text{O} + \text{CO}_2$ [12]
- Procedure:
  - Dissolve a known quantity of potassium bitartrate (e.g., 2.05 g, 0.0109 mol) in a minimal amount of distilled water (e.g., 25 mL) in a beaker.[13]
  - Heat the mixture to approximately 65-70 °C while stirring continuously to enhance the solubility of the reactants.[12][13]
  - Slowly add sodium carbonate (e.g., 1.16 g, 0.0109 mol) in small portions.[13] Effervescence will occur due to the release of carbon dioxide. Continue adding sodium carbonate until the bubbling ceases, indicating the completion of the reaction.[11][13]
  - Filter the hot solution to remove any unreacted starting materials or impurities.[13]
  - Allow the clear filtrate to cool slowly. Placing it in a refrigerator can facilitate crystallization. [11]
  - After several hours or overnight, crystals of **Rochelle salt** will form.[11][13]

- Collect the crystals by decanting the supernatant liquid and rinse them with a small amount of cold distilled water to remove any soluble impurities.[13]
- Dry the crystals on filter paper.[11]

### 3.1.2. Commercial Synthesis Protocol

The industrial production of **Rochelle salt** follows a similar principle but with more stringent process control.

- Starting Material: Potassium hydrogen tartrate with a minimum tartaric acid content of 68%. [14]
- Procedure:
  - The potassium hydrogen tartrate is dissolved in water or the mother liquor from a previous batch.[14]
  - The solution is saponified with hot caustic soda (sodium hydroxide) to a pH of 8.[14]
  - The solution is then decolorized with activated charcoal and chemically purified.[14]
  - Filtration and centrifugation are used to remove impurities.[14]
  - The purified solution is then cooled to induce crystallization.
  - The resulting crystals are heated in a furnace to remove excess water before packaging. [14]

## Crystal Growth

For applications requiring larger, high-quality crystals, a seed crystal is used.

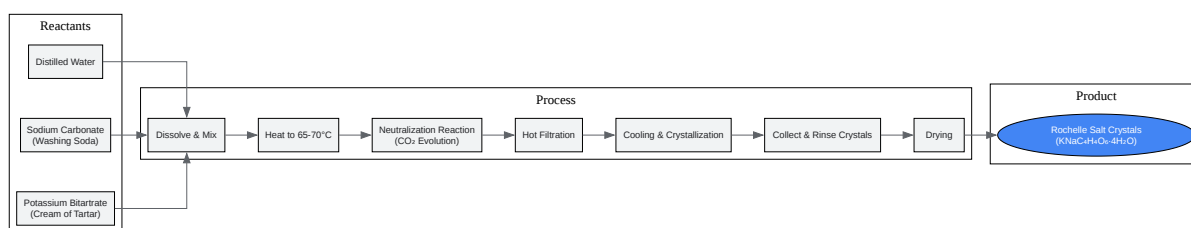
- Procedure:
  - Prepare a saturated solution of **Rochelle salt** in distilled water.[15]
  - Select a small, well-formed crystal from a previous crystallization to act as a seed crystal. [16]

- Suspend the seed crystal in the saturated solution using a fine thread.[15]
- Allow the solvent to evaporate slowly in a dust-free environment. The **Rochelle salt** will deposit onto the seed crystal, leading to the growth of a larger single crystal.[15]

## Visualization of Key Processes

### Synthesis Workflow

The following diagram illustrates the general workflow for the laboratory synthesis of **Rochelle salt**.

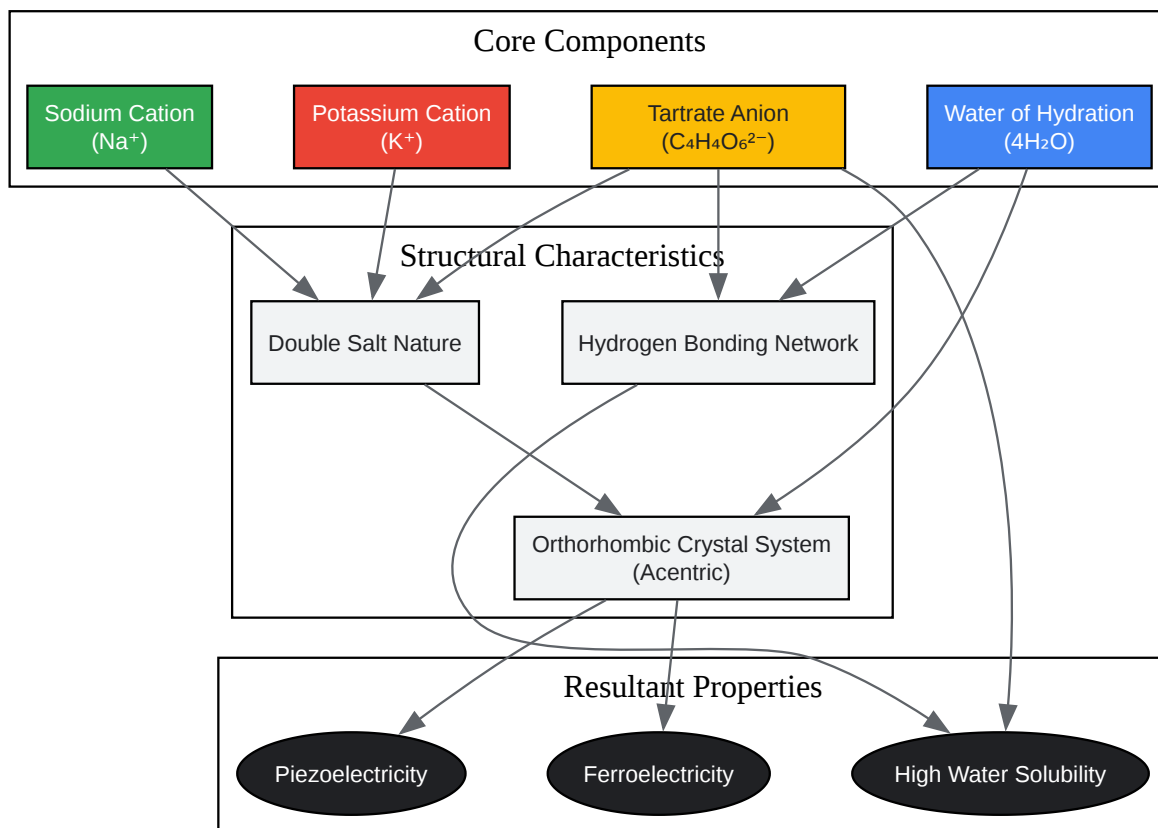


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Caption: Laboratory synthesis workflow for **Rochelle salt**.

## Logical Relationship of Components to Properties

This diagram illustrates how the fundamental components and structure of **Rochelle salt** give rise to its characteristic properties.



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Caption: Relationship between components and properties of **Rochelle salt**.

## Relevance to Drug Development

While not a direct therapeutic agent in modern pharmacology, **Rochelle salt** has specific applications relevant to the pharmaceutical and biomedical fields:

- **Protein Crystallography:** It is used as a precipitant in protein crystallography.[1][4] The controlled precipitation of proteins is a critical step in obtaining high-quality crystals for X-ray diffraction analysis, which is essential for determining protein structures in drug design.
- **Biochemical Reagents:** **Rochelle salt** is a component of the Biuret reagent, used for measuring protein concentration, and Fehling's solution, for detecting reducing sugars.[1][4]

These are fundamental assays in biochemistry and analytical chemistry.

- **Excipient and Historical Use:** It has been used medicinally as a laxative.<sup>[1][17]</sup> In modern drug formulation, while less common, tartrates can be used as counter-ions for basic drugs to form stable salts.
- **Chiral Synthesis:** As a derivative of tartaric acid, a readily available chiral molecule, it has potential applications in stereoselective organic synthesis.

## Conclusion

**Rochelle salt**'s identity as a double salt is central to its unique properties. The incorporation of both potassium and sodium cations into the tartrate crystal lattice, along with four water molecules, results in an acentric orthorhombic structure that gives rise to its well-known piezoelectric and ferroelectric effects. The synthesis of **Rochelle salt** is a straightforward process, achievable with common laboratory reagents, making it an excellent subject for studying crystallization and solid-state chemistry. For professionals in drug development, while its direct therapeutic applications are historical, its role in protein crystallography and as a biochemical reagent underscores its continued relevance in the broader scientific landscape.

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